

Par-4-AP;AY-NH2 solubility and stability in DMSO

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Compound of Interest

Compound Name: Par-4-AP;AY-NH2

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Technical Support Center: Par-4-AP;AY-NH2

This technical support guide provides detailed information, troubleshooting advice, and frequently asked questions regarding the solubility and stability of the PAR-4 agonist peptide, **Par-4-AP;AY-NH2**, in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is **Par-4-AP;AY-NH2**?

Par-4-AP;AY-NH2 is a synthetic peptide agonist for the Proteinase-Activated Receptor-4 (PAR-4).^{[1][2][3]} Its sequence is Ala-Tyr-Pro-Gly-Lys-Phe-NH2 (AYPGKF-NH2).^[1] It is used in research to study the activation and signaling pathways of PAR-4.

Q2: What is the recommended solvent for reconstituting **Par-4-AP;AY-NH2**?

Due to its hydrophobic nature, DMSO is the recommended solvent for initial reconstitution.^[1] For subsequent use in aqueous systems, such as cell culture, the DMSO stock solution should be slowly diluted into the aqueous buffer to the final working concentration.

Q3: What is the maximum recommended concentration for a stock solution in DMSO?

Multiple suppliers report high solubility in DMSO. A concentration of 10 mM is readily achievable, and some suppliers indicate solubility up to 100 mg/mL (146.88 mM) or even higher. It is always best practice to use fresh, anhydrous (hygroscopic) DMSO, as absorbed moisture can reduce solubility.

Q4: How should I store the lyophilized peptide and the DMSO stock solution?

- **Lyophilized Powder:** For long-term storage, the lyophilized peptide should be stored at -20°C or -80°C , protected from moisture and light. It can be stable for up to three years under these conditions.
- **DMSO Stock Solution:** Once dissolved in DMSO, the peptide solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C . Under these conditions, the solution is stable for at least 6 months to a year. For shorter-term storage (up to one month), -20°C is acceptable.

Q5: My peptide is not dissolving completely in DMSO. What should I do?

If you encounter solubility issues, consider the following troubleshooting steps:

- **Sonication:** Briefly sonicate the solution. This is a recommended method to aid dissolution. A typical procedure is to sonicate for 10-second intervals, chilling the tube on ice in between to prevent heating.
- **Gentle Warming:** Gently warm the solution to no more than 40°C .
- **Vortexing:** Ensure the solution is mixed thoroughly by vortexing.
- **DMSO Quality:** Ensure you are using high-purity, anhydrous DMSO. Old DMSO can absorb moisture from the air, which negatively impacts the solubility of hydrophobic peptides.

Q6: The peptide was dissolved in DMSO, but it precipitated when I diluted it into my aqueous buffer. How can I fix this?

This is a common issue when working with hydrophobic peptides and indicates that the peptide's solubility limit has been exceeded in the final aqueous solution.

- **Slow Dilution:** Add the DMSO stock solution drop-by-drop into the aqueous buffer while vortexing or stirring vigorously. This helps prevent localized high concentrations that can lead to precipitation.
- **Lower Final Concentration:** You may need to prepare a more dilute final solution. It is recommended to lyophilize the precipitated peptide to remove the solvent before attempting to redissolve it at a lower concentration.
- **Final DMSO Concentration:** Be mindful of the final DMSO concentration in your experiment. While most cell lines can tolerate up to 0.5% DMSO, sensitive primary cells may require concentrations below 0.1%.

Quantitative Data Summary

Solubility in DMSO

Parameter	Value	Source(s)
Molar Concentration	10 mM	TargetMol
Mass Concentration	≥ 100 mg/mL	MedchemExpress, Selleck Chemicals
Molar Equivalent	≥ 146.89 mM	MedchemExpress, Selleck Chemicals
Note	Sonication is recommended to aid dissolution. Use fresh, anhydrous DMSO.	

Stability of Stock Solution in DMSO

Storage Temperature	Duration	Source(s)
-80°C	6 months - 1 year	MedchemExpress, Selleck Chemicals, TargetMol
-20°C	1 month	MedchemExpress, Selleck Chemicals
Note	Aliquoting is highly recommended to avoid repeated freeze-thaw cycles.	

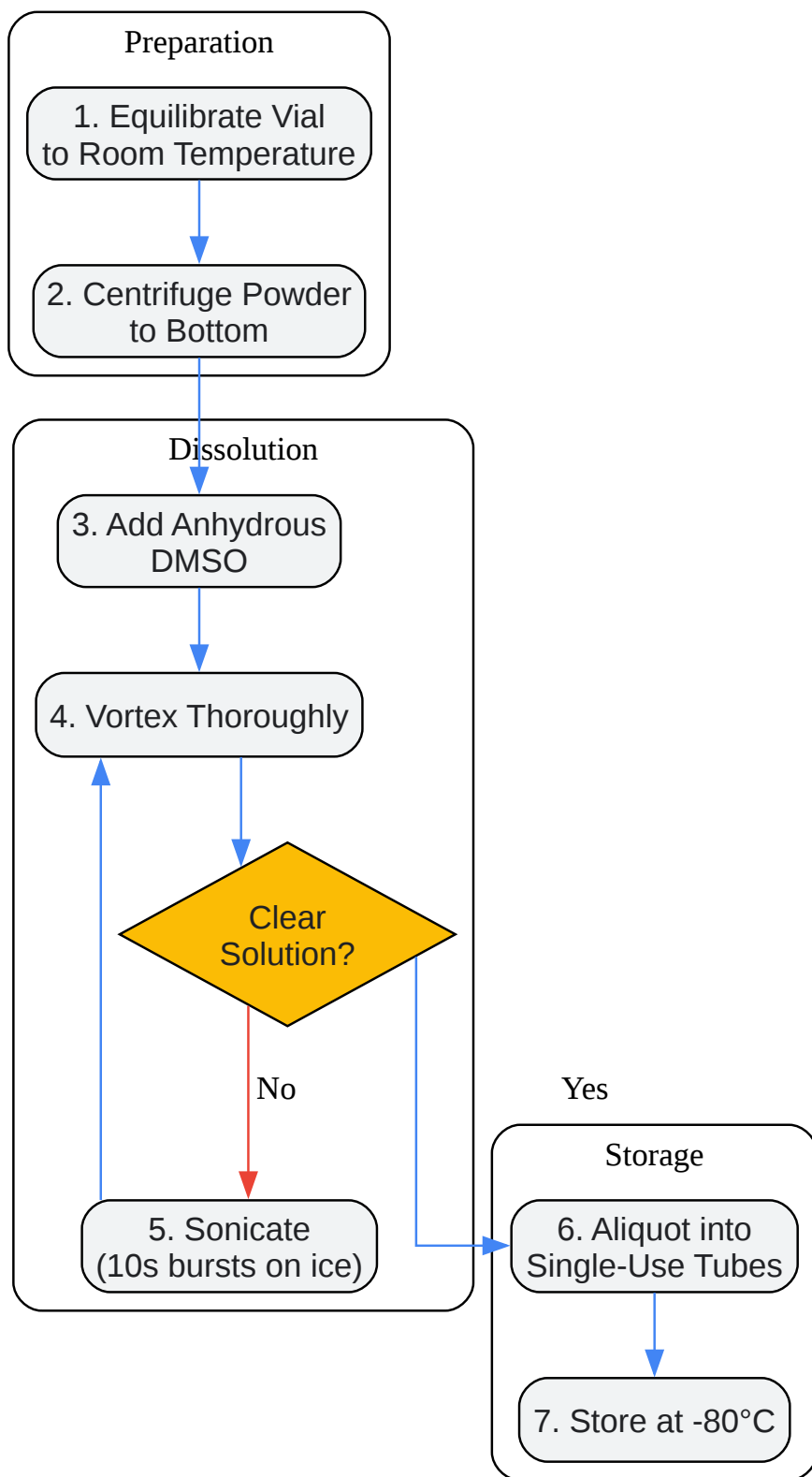
Experimental Protocols & Workflows

Protocol 1: Reconstitution of Lyophilized Par-4-AP;AY-NH₂ in DMSO

This protocol describes the standard procedure for dissolving the peptide to create a stock solution.

- **Equilibrate:** Before opening, allow the vial of lyophilized peptide to warm to room temperature, preferably in a desiccator. This prevents condensation of atmospheric moisture onto the peptide.
- **Centrifuge:** Briefly centrifuge the vial (e.g., 10,000 x g for 5 minutes) to ensure all the lyophilized powder is at the bottom of the tube.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Aid Dissolution:** Vortex the solution thoroughly. If the peptide does not dissolve completely, sonicate the vial in a water bath for brief 10-second intervals, placing it on ice between sonications.
- **Visual Inspection:** A successfully dissolved peptide solution should be clear and free of any visible particulates.

- Storage: Aliquot the stock solution into smaller, single-use volumes in low-protein-binding tubes and store immediately at -80°C .



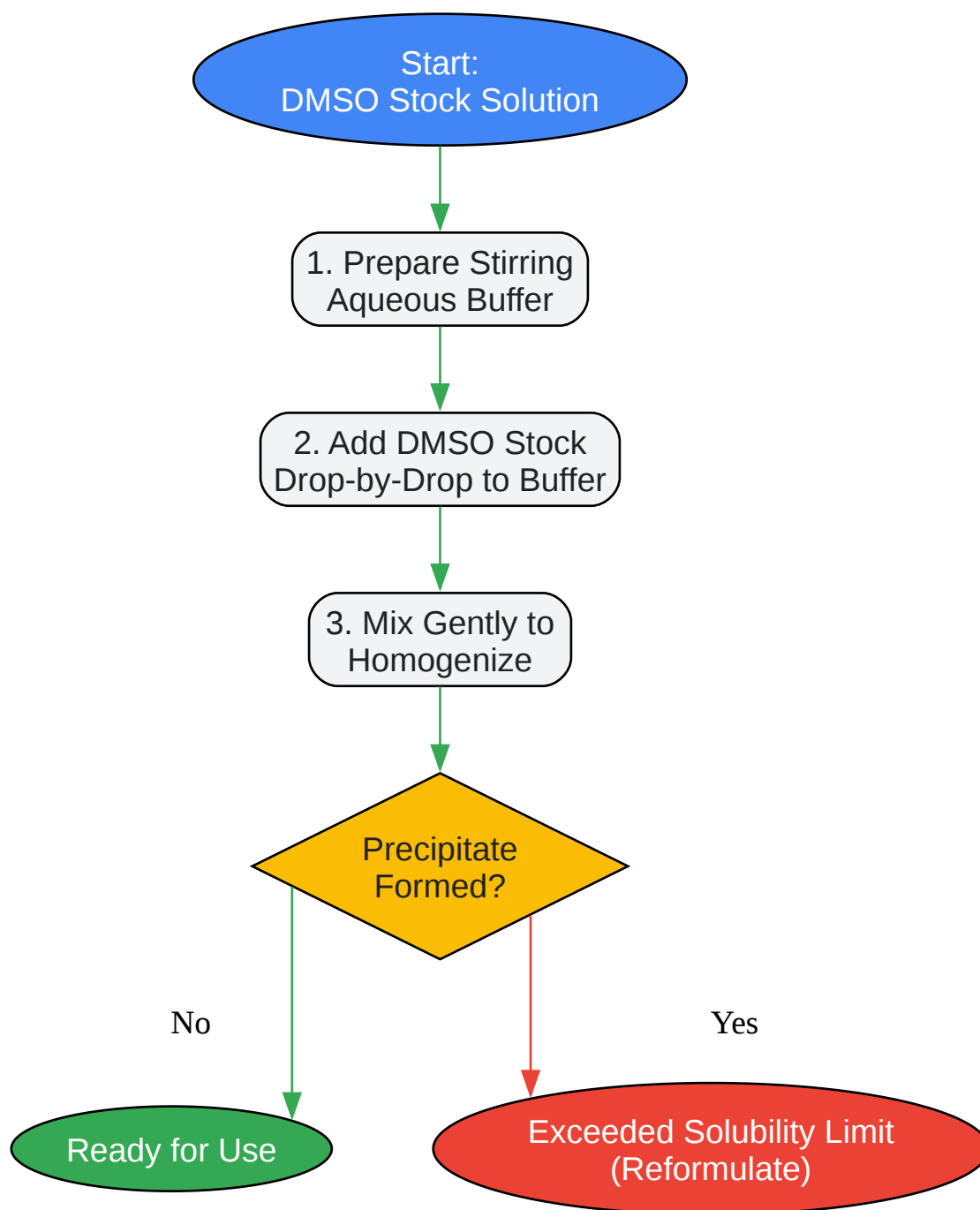
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Caption: Workflow for reconstituting **Par-4-AP;AY-NH2** peptide in DMSO.

Protocol 2: Dilution of DMSO Stock into Aqueous Buffer

This protocol outlines the procedure for safely diluting the DMSO stock for use in aqueous experimental systems.

- **Prepare Buffer:** Have your target aqueous buffer (e.g., PBS, cell culture media) ready in a sterile tube. It is recommended to have the buffer stirring gently.
- **Slow Addition:** Using a pipette, take up the required volume of the DMSO peptide stock solution.
- **Dispense Dropwise:** Slowly add the DMSO stock solution drop-by-drop to the surface of the stirring aqueous buffer. Do not dispense the entire volume at once or below the surface of the liquid.
- **Mix Gently:** Once the addition is complete, continue to mix the solution gently for a few moments to ensure homogeneity.
- **Inspect for Precipitation:** Visually inspect the final solution against a dark background to ensure no turbidity or precipitate has formed. If precipitation occurs, the peptide has exceeded its solubility limit in the final buffer composition.



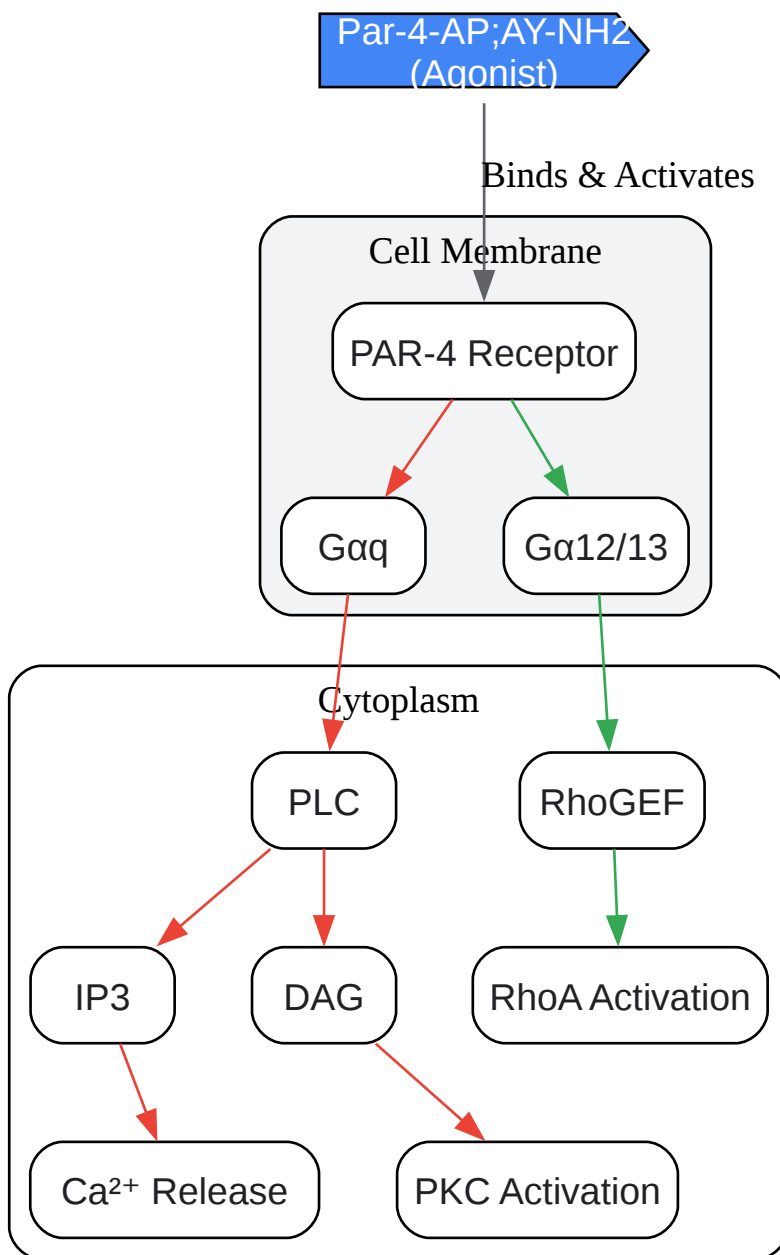
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Caption: Workflow for diluting a DMSO peptide stock into an aqueous buffer.

PAR-4 Signaling Overview

Par-4-AP;AY-NH2 acts as an agonist at the PAR-4 receptor, a G-protein coupled receptor (GPCR). Activation by agonists like this peptide or its natural ligand, thrombin, leads to receptor

cleavage and the unmasking of a tethered ligand, which initiates downstream signaling cascades, primarily through Gαq and Gα12/13 proteins, influencing processes like platelet activation and nociception.



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Caption: Simplified PAR-4 receptor signaling pathway upon agonist activation.

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References

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